

Essential Guide to the Proper Disposal of SGC-CBP30

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Compound of Interest

Compound Name: Sgc-cbp30

Cat. No.: B15604191

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For researchers and laboratory professionals utilizing the potent CBP/p300 bromodomain inhibitor **SGC-CBP30**, adherence to correct disposal protocols is paramount for environmental safety and regulatory compliance. This guide provides a comprehensive, step-by-step approach to the proper disposal of **SGC-CBP30**, ensuring the protection of both laboratory personnel and the surrounding ecosystem.

Immediate Safety and Disposal Overview

SGC-CBP30 is classified as hazardous to the aquatic environment, with long-lasting effects.^[1] Therefore, it is crucial to prevent its release into the environment.^[1] Disposal procedures must be in strict accordance with all applicable local, regional, national, and international regulations.^[1]

Chemical and Physical Properties	Disposal and Safety Information
Molecular Formula	C ₂₈ H ₃₃ ClN ₄ O ₃ [2]
Molecular Weight	509.04 g/mol [2]
Appearance	Crystalline solid[3]
Solubility	Soluble in DMSO and ethanol[2][4]
Storage Temperature	+4°C[2][4] or -20°C[3]
Hazard Classification	Aquatic Chronic 4, H413: May cause long lasting harmful effects to aquatic life[1]
Primary Disposal Precaution	Avoid release to the environment[1]
Personal Protective Equipment	Wear protective gloves, clothing, and eye protection[5]

Step-by-Step Disposal Protocol for SGC-CBP30

The following protocol outlines the essential steps for the safe disposal of **SGC-CBP30** and its associated waste materials.

1. Waste Segregation and Collection:

- **Solid Waste:** Collect pure, unused **SGC-CBP30** and any contaminated solid materials (e.g., pipette tips, gloves, weighing paper) in a designated, clearly labeled, and sealed hazardous waste container. The container must be compatible with chemical waste.
- **Liquid Waste:** Collect solutions containing **SGC-CBP30** in a separate, leak-proof, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- **Empty Containers:** Original containers of **SGC-CBP30** must be triple-rinsed with a suitable solvent (such as ethanol or DMSO, in which it is soluble) before disposal. The rinsate must be collected and disposed of as hazardous liquid waste.[6][7] After rinsing, deface or remove the original label and dispose of the container as instructed by your institution's guidelines, which may include placing it in designated glass or plastic recycling.

2. Labeling of Waste Containers:

- All waste containers must be accurately labeled with "Hazardous Waste" and the full chemical name: **"SGC-CBP30"**.
- Indicate the concentration and the solvent used in liquid waste containers.
- Ensure the date of waste generation is clearly marked.

3. Storage of Chemical Waste:

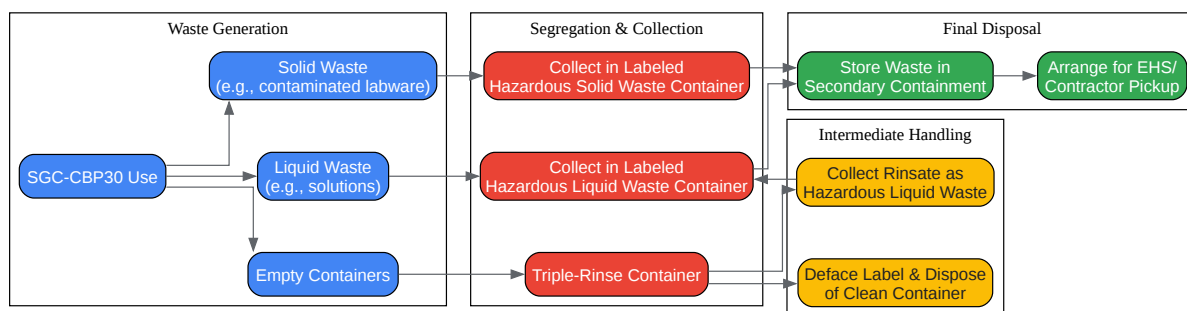
- Store hazardous waste containers in a designated, secure area away from general laboratory traffic.
- Ensure secondary containment is used for liquid waste containers to prevent spills.
- Do not accumulate large quantities of waste. Arrange for regular pick-up by your institution's EHS department.

4. Disposal Arrangement:

- Contact your institution's EHS office or a licensed hazardous waste disposal contractor to arrange for the collection and final disposal of the **SGC-CBP30** waste.
- Never dispose of **SGC-CBP30** down the drain or in regular trash.[\[8\]](#)[\[9\]](#)

Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **SGC-CBP30** from the point of generation to final disposal.



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SGC-CBP30 Disposal Workflow

By adhering to these procedures, researchers can ensure the safe and environmentally responsible disposal of **SGC-CBP30**, fostering a culture of safety and sustainability within the scientific community.

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